

(2-methyl-1H-indol-5-yl)methanamine CAS number and molecular weight

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Compound of Interest

Compound Name: (2-methyl-1H-indol-5-yl)methanamine

Cat. No.: B1313852

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Technical Guide: (2-methyl-1H-indol-5-yl)methanamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-methyl-1H-indol-5-yl)methanamine is a heterocyclic organic compound belonging to the indole family. The indole scaffold is a prominent feature in many biologically active natural products and synthetic compounds, making its derivatives, such as (2-methyl-1H-indol-5-yl)methanamine, of significant interest in medicinal chemistry and drug discovery. This technical guide provides a summary of the available information on (2-methyl-1H-indol-5-yl)methanamine, including its chemical properties and potential therapeutic applications based on the activities of related indole derivatives.

It is important to note that while the foundational chemical data for this specific compound is available, detailed experimental protocols and elucidated signaling pathways are not extensively documented in publicly accessible literature. Therefore, this guide also presents information on closely related compounds to provide a contextual understanding of its potential synthesis and biological activities.

Chemical and Physical Properties

The fundamental chemical and physical properties of **(2-methyl-1H-indol-5-yl)methanamine** are summarized in the table below.

Property	Value
CAS Number	36798-25-1
Molecular Formula	C ₁₀ H ₁₂ N ₂
Molecular Weight	160.22 g/mol
IUPAC Name	(2-methyl-1H-indol-5-yl)methanamine

Synthesis

A detailed, peer-reviewed synthesis protocol specifically for **(2-methyl-1H-indol-5-yl)methanamine** is not readily available in the surveyed literature. However, the synthesis of a structurally similar compound, (2,3-dihydro-1H-indol-5-ylmethyl)amine, has been documented and can serve as a reference for a potential synthetic route. The procedure involves the deprotection of a protected amine precursor.

Representative Experimental Protocol: Synthesis of (2,3-dihydro-1H-indol-5-ylmethyl)amine

A detailed protocol for the synthesis of the related compound (2,3-dihydro-1H-indol-5-ylmethyl)amine has been reported.[1][2][3] The process involves the deprotection of 2-((1-acetylindolin-5-yl)methyl)isoindoline-1,3-dione.[1][2][3]

Synthesis of (2,3-dihydro-1H-indol-5-ylmethyl)amine dihydrochloride: A mixture of 2-((1-acetylindolin-5-yl)methyl)isoindoline-1,3-dione (2 g, 6.3 mmol) and hydrazine hydrate (1 mL, 31.6 mmol) in methanol (20 mL) is refluxed for 3 hours.[1] The excess methanol is removed under reduced pressure. Water (10 mL) and concentrated HCl (10 mL) are added to the residue, and the mixture is heated with stirring for 3 hours at 70 °C. After filtering the precipitate, the aqueous layer is evaporated. The resulting residue is washed with acetone and dried.[1]

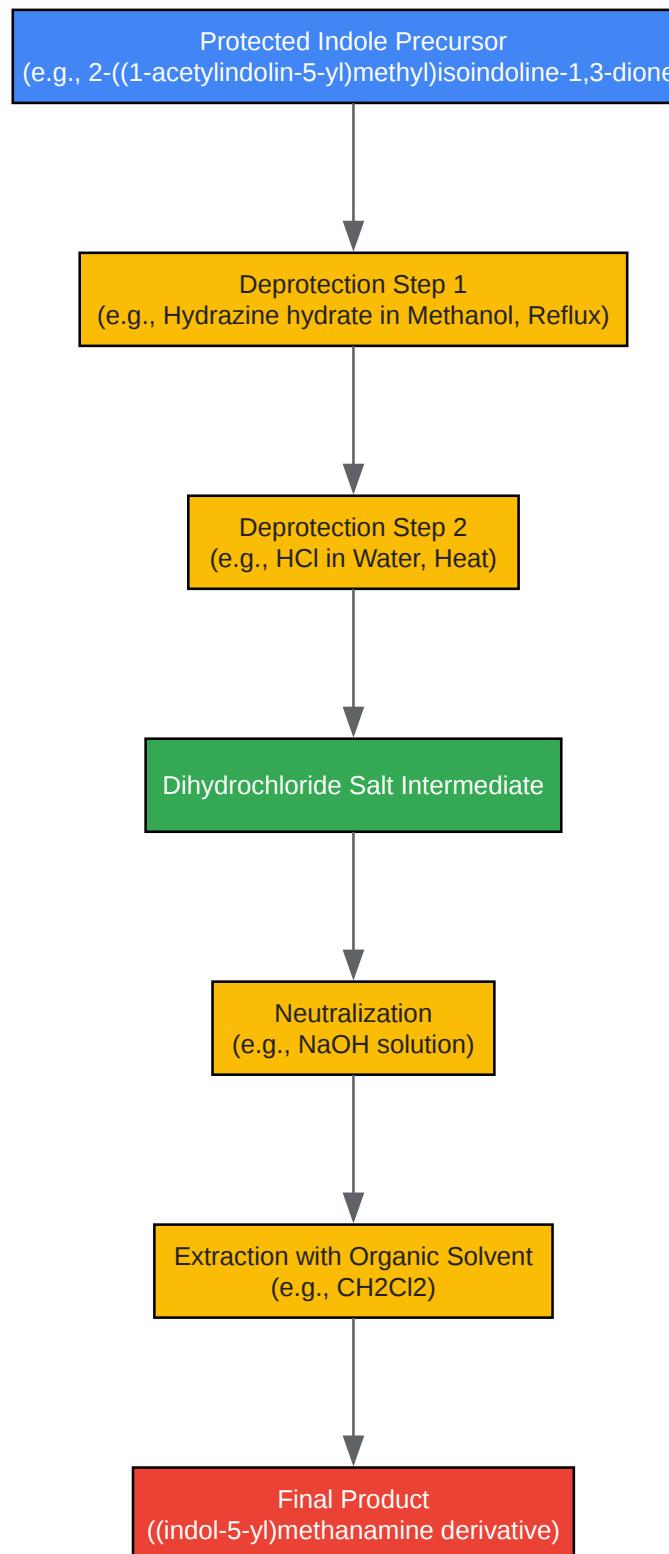
Synthesis of (2,3-dihydro-1H-indol-5-ylmethyl)amine: The dihydrochloride salt (1 g, 4.56 mmol) is dissolved in water (8 mL). A 40% NaOH solution is added dropwise at room temperature until

the pH reaches 9. The solution is then extracted with CH_2Cl_2 ($2 \times 10 \text{ mL}$). The combined organic phases are dried over MgSO_4 , filtered, and concentrated under reduced pressure to yield the final product.^[1]

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of an indolylmethanamine derivative, based on the protocol for the related compound.

General Synthesis Workflow for an Indolylmethanamine Derivative

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Caption: General synthesis workflow for an indolylmethanamine derivative.

Potential Biological Activities and Therapeutic Applications

While specific biological data for **(2-methyl-1H-indol-5-yl)methanamine** is limited, the broader class of indole derivatives has been extensively studied and shown to possess a wide range of pharmacological activities.^[4] These activities provide a basis for predicting the potential therapeutic applications of this compound.

Potential Biological Activity	Description
Anticancer	Indole derivatives have been shown to exhibit anticancer properties by targeting various cellular processes involved in cancer development. ^[5] Some compounds act as tubulin polymerization inhibitors, leading to cell cycle arrest and apoptosis. ^{[5][6]}
Antimicrobial	Many indole-based compounds have demonstrated antibacterial and antifungal properties. ^[4]
Anti-inflammatory	Certain indole derivatives have shown potential as anti-inflammatory agents. ^[7]
Analgesic	The indole scaffold is present in compounds that exhibit analgesic effects.
Antidepressant	Some indole derivatives have been investigated for their antidepressant effects. ^[8]
Central Nervous System (CNS) Activity	Certain indole alkaloids are known to interact with neurotransmitter receptors in the brain, suggesting potential applications in treating neurological disorders.

Signaling Pathways

There is currently no specific information available in the public domain detailing the signaling pathways modulated by **(2-methyl-1H-indol-5-yl)methanamine**. Research into the biological

activities of various indole derivatives suggests that they can interact with a multitude of targets. For instance, some anticancer indole compounds are known to interfere with tubulin polymerization, a critical process in cell division.^{[5][6]} Others may act as inhibitors of specific enzymes like histone deacetylases (HDACs) or kinases involved in cancer cell proliferation.^[8] Further research is required to elucidate the specific mechanism of action and signaling pathways associated with **(2-methyl-1H-indol-5-yl)methanamine**.

Conclusion

(2-methyl-1H-indol-5-yl)methanamine is a compound of interest due to its indole core structure, which is associated with a wide range of biological activities. While detailed experimental data for this specific molecule is not extensively available, the information on related compounds provides a valuable framework for future research. The synthesis of this compound is likely achievable through established organic chemistry methods, and it holds potential for investigation in various therapeutic areas, particularly in oncology and infectious diseases. Further in-depth studies are necessary to fully characterize its biological profile and therapeutic potential.

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